

An In-depth Technical Guide to 1,1'-(HYDROXYAZANEDIYL)BIS(PROPAN-2-OL)

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Compound of Interest

Compound Name: 2-Propanol, 1,1'-(hydroxyimino)bis-

Cat. No.: B1609678

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1'-(Hydroxyazanediyl)bis(propan-2-ol), also identified by its CAS number 97173-34-7, is a chemical compound belonging to the hydroxylamine functional group. Its structure, featuring a central nitrogen atom bonded to a hydroxyl group and two propan-2-ol moieties, suggests its potential utility as a versatile building block in organic synthesis and medicinal chemistry. This guide provides a comprehensive overview of its properties, potential synthetic routes, and foreseeable applications, with a focus on its relevance to the drug development sector.

Core Properties

A summary of the known and predicted physicochemical properties of 1,1'-(Hydroxyazanediyl)bis(propan-2-ol) is presented in Table 1. It is important to note that while some fundamental properties are established, specific experimental data for parameters such as melting and boiling points remain to be fully characterized in publicly accessible literature.

Table 1: Physicochemical Properties of 1,1'-(HYDROXYAZANEDIYL)BIS(PROPAN-2-OL)

Property	Value	Source
Molecular Formula	C6H15NO3	--INVALID-LINK--
Molecular Weight	149.19 g/mol	[1]
CAS Number	97173-34-7	[1]
Physical Form	Pale-yellow to Yellow-brown Solid	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	
IUPAC Name	1,1'-(hydroxyazanediyl)bis(propan-2-ol)	
InChI Key	JYOCWMVETLTCNF-UHFFFAOYSA-N	[1]

Experimental Protocols: A Proposed Synthetic Approach

A specific, detailed experimental protocol for the synthesis of 1,1'-(Hydroxyazanediyl)bis(propan-2-ol) is not readily available in the reviewed literature. However, a plausible synthetic route can be conceptualized based on the known reactivity of hydroxylamines and epoxides. The following proposed protocol outlines a potential method for its preparation.

Proposed Synthesis of 1,1'-(Hydroxyazanediyl)bis(propan-2-ol)

This synthesis involves the N-alkylation of hydroxylamine with propylene oxide. The reaction should be conducted with careful control of stoichiometry to favor the dialkylation product.

Materials:

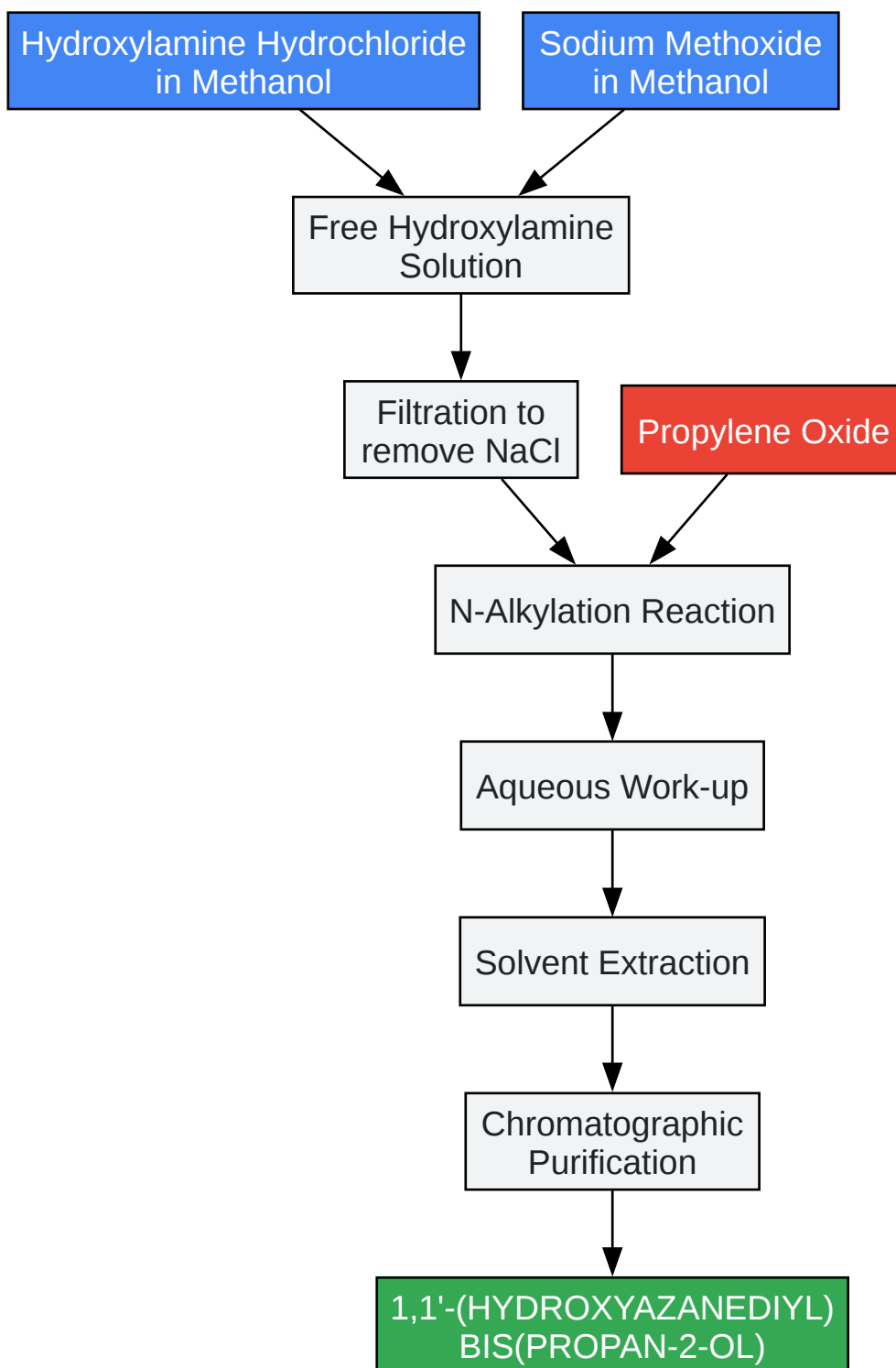
- Hydroxylamine hydrochloride
- Sodium methoxide
- Methanol
- Propylene oxide
- Diethyl ether
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle
- Rotary evaporator

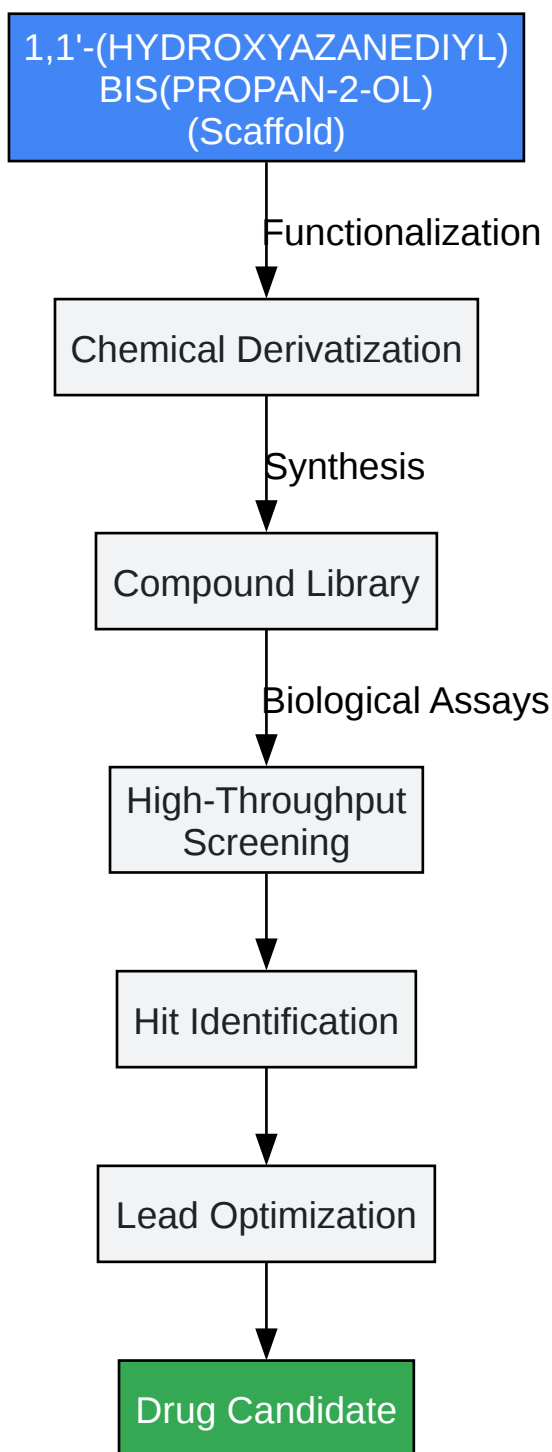
Methodology:

- Preparation of free hydroxylamine: In a round-bottom flask, dissolve hydroxylamine hydrochloride in methanol. To this solution, add a solution of sodium methoxide in methanol dropwise at 0°C to precipitate sodium chloride and generate free hydroxylamine in solution.
- Filtration: Remove the precipitated sodium chloride by filtration under an inert atmosphere.
- Alkylation: Transfer the methanolic solution of hydroxylamine to a clean, dry flask equipped with a stirrer, a condenser, and a dropping funnel. Add propylene oxide (2.2 equivalents) dropwise to the solution at room temperature.
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, quench the reaction mixture by adding water.
- Extraction: Extract the aqueous mixture with a suitable organic solvent, such as diethyl ether or ethyl acetate.

- Purification: Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator. The crude product can be purified by column chromatography on silica gel.

Figure 1: Proposed Synthesis Workflow





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References

- 1. 2-Propanol, 1,1'-(hydroxyimino)bis- | C₆H₁₅NO₃ | CID 21989178 - PubChem [pubchem.ncbi.nlm.nih.gov]
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